

Structural Elucidation of Hydroxyglimepiride: A Technical Guide

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Compound of Interest

Compound Name: *Hydroxyglimepiride*

Cat. No.: *B158845*

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Abstract

This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structural elucidation of **hydroxyglimepiride**, the primary active metabolite of the anti-diabetic drug glimepiride. While detailed experimental data for **hydroxyglimepiride** is not extensively published, this document outlines the established analytical techniques and predicted spectroscopic characteristics based on the known structure of the parent compound. The guide covers the metabolic pathway, hypothetical synthesis, and the application of nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and X-ray crystallography in confirming the molecular structure of this critical metabolite. All experimental protocols provided are illustrative and based on established chemical principles and published methods for analogous compounds.

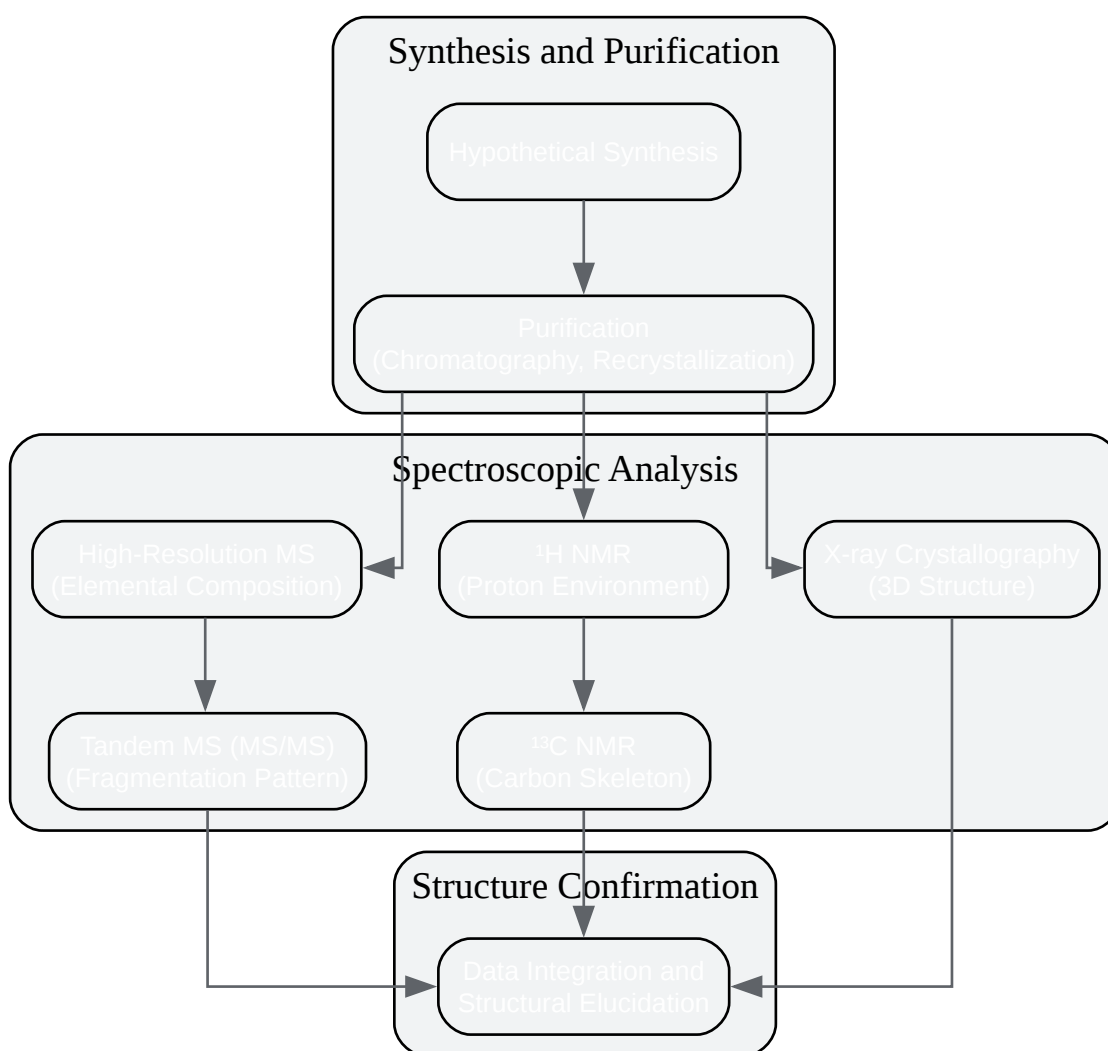
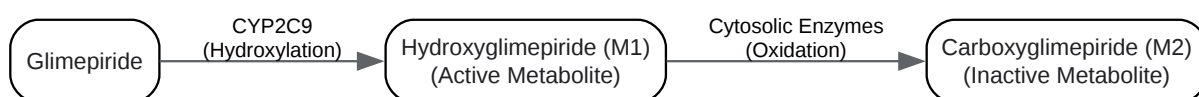
Introduction

Glimepiride, a second-generation sulfonylurea, is a widely prescribed oral hypoglycemic agent for the management of type 2 diabetes mellitus. Upon administration, glimepiride is extensively metabolized in the liver, primarily by the cytochrome P450 isozyme CYP2C9.^{[1][2][3]} This biotransformation results in the formation of two major metabolites: the active **hydroxyglimepiride** (M1) and the inactive carboxyglimepiride (M2). The hydroxylation of the cyclohexyl methyl group to form **hydroxyglimepiride** is the initial and rate-limiting step in its metabolism. Understanding the precise chemical structure of **hydroxyglimepiride** is

paramount for comprehending its pharmacological activity, potential drug-drug interactions, and for the development of new chemical entities with improved metabolic profiles.

Metabolic Pathway

The metabolic conversion of glimepiride to **hydroxyglimepiride** is a critical step in its mechanism of action and subsequent elimination. The reaction is a regio- and stereospecific hydroxylation of the methyl group on the cyclohexyl ring.



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